

Ethyl 4-Methoxybenzoate: Application Notes for Cosmetic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 4-methoxybenzoate*

Cat. No.: *B166137*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Ethyl 4-methoxybenzoate** (CAS No. 94-30-4), also known as ethyl p-anisate, is a fragrance ingredient valued for its sweet, floral, and anise-like aroma. It is incorporated into a variety of cosmetic products to impart a pleasant scent. This document provides detailed application notes, including physicochemical properties, safety data, and experimental protocols for the use of **Ethyl 4-methoxybenzoate** in cosmetic formulations.

Physicochemical and Toxicological Data

A comprehensive summary of the key quantitative data for **Ethyl 4-methoxybenzoate** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2]
Molecular Weight	180.2 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Sweet, fruity, anise-like	[2]
Melting Point	7-8 °C	[2]
Boiling Point	263-270 °C	[1][2]
Density	~1.103 g/mL at 25 °C	[2]
Solubility	Insoluble in water; soluble in organic solvents and oils	[2]
Log K _{ow} (Octanol-Water Partition Coefficient)	2.4	[1]
Oral LD ₅₀ (Rat)	2040 mg/kg	[2]
Genotoxicity	Not expected to be genotoxic	[1]
Skin Sensitization	Not a concern under declared use levels (exposure is below the Dermal Sensitization Threshold)	[1]
Phototoxicity/Photoallergenicity	Not expected to be phototoxic or photoallergenic	[1]

Regulatory and Safety Assessment

The Research Institute for Fragrance Materials (RIFM) has conducted a thorough safety assessment of **Ethyl 4-methoxybenzoate**.^[1] The key findings indicate that this ingredient is not a concern for genotoxicity.^[1] For skin sensitization, the exposure levels in cosmetic products are below the Dermal Sensitization Threshold (DST), indicating a low risk of inducing skin allergies.^[1] Furthermore, it is not considered to be phototoxic or photoallergenic.^[1] The total systemic exposure to **Ethyl 4-methoxybenzoate** from cosmetic use is below the

Threshold of Toxicological Concern (TTC) for a Cramer Class I material, suggesting a low potential for systemic toxicity.[\[1\]](#)

While specific maximum concentration levels for **Ethyl 4-methoxybenzoate** in different cosmetic categories are not publicly detailed in the provided search results, the safety assessments are based on "current, declared levels of use".[\[1\]](#) For a structurally related compound, ethyl benzoate, a maximum use concentration of 0.01% has been reported in cosmetic products.[\[3\]](#) It is crucial for formulators to adhere to the latest International Fragrance Association (IFRA) standards and regional regulations to ensure safe use levels.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Stability Testing of Ethyl 4-methoxybenzoate in a Cosmetic Emulsion

This protocol outlines a method to assess the stability of a cosmetic emulsion containing **Ethyl 4-methoxybenzoate**.

Objective: To evaluate the physical and chemical stability of a cosmetic formulation containing **Ethyl 4-methoxybenzoate** under accelerated and real-time conditions.

Materials:

- Cosmetic emulsion base
- **Ethyl 4-methoxybenzoate**
- Glass jars with airtight lids
- Oven/Incubator capable of maintaining $45^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Refrigerator capable of maintaining $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- pH meter
- Viscometer
- Centrifuge

- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

Procedure:

- Formulation Preparation: Prepare the cosmetic emulsion according to the desired formulation, incorporating **Ethyl 4-methoxybenzoate** at the intended concentration. Prepare a control batch without the fragrance ingredient.
- Sample Packaging: Fill the formulation into clean, dry glass jars, ensuring minimal headspace, and seal them tightly.
- Storage Conditions:
 - Real-Time Stability: Store samples at room temperature ($25^{\circ}\text{C} \pm 2^{\circ}\text{C}$) for a minimum of 12 months.
 - Accelerated Stability: Store samples at $45^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 3 months.
 - Freeze-Thaw Cycling: Subject samples to at least three cycles of 24 hours at -10°C followed by 24 hours at 25°C .
- Evaluation Intervals: Test the samples at baseline ($T=0$) and at specified intervals (e.g., 1, 2, and 3 months for accelerated testing; 3, 6, 9, and 12 months for real-time testing).
- Parameters to Evaluate:
 - Organoleptic Properties: Assess changes in appearance, color, and odor compared to the initial sample.
 - Physical Properties:
 - pH: Measure the pH of the emulsion.
 - Viscosity: Measure the viscosity using a suitable viscometer.

- Phase Separation: Centrifuge an aliquot of the sample at 3000 rpm for 30 minutes and observe for any signs of phase separation.
- Chemical Stability (Quantification of **Ethyl 4-methoxybenzoate**):
 - Sample Preparation: Accurately weigh a portion of the emulsion and extract **Ethyl 4-methoxybenzoate** using a suitable solvent (e.g., methanol or ethanol) followed by sonication and filtration.
 - HPLC Analysis: Analyze the extracted sample using a validated HPLC-UV method to determine the concentration of **Ethyl 4-methoxybenzoate**.

Acceptance Criteria: The product is considered stable if there are no significant changes in its organoleptic, physical, and chemical properties throughout the study period.

In Vitro Skin Metabolism of Ethyl 4-methoxybenzoate

This protocol describes a method to assess the potential for **Ethyl 4-methoxybenzoate** to be metabolized by enzymes present in the skin.

Objective: To determine the rate and extent of hydrolysis of **Ethyl 4-methoxybenzoate** to its primary metabolite, 4-methoxybenzoic acid, in an in vitro human skin model.

Materials:

- Full-thickness human skin explants (e.g., from elective surgery, with appropriate ethical approval)
- Franz diffusion cells
- Receptor fluid (e.g., phosphate-buffered saline with a solubility enhancer if needed)
- **Ethyl 4-methoxybenzoate** solution in a suitable vehicle (e.g., ethanol)
- 4-methoxybenzoic acid standard
- Homogenizer

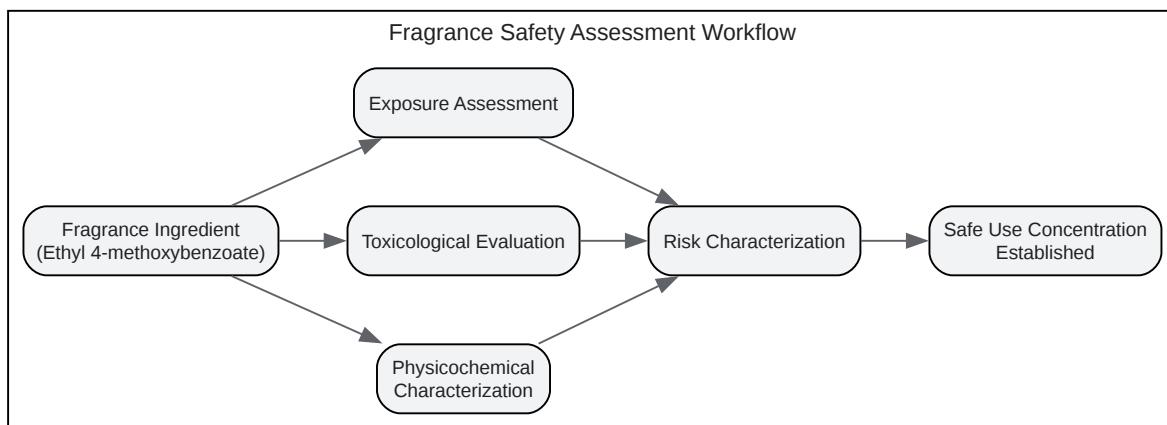
- HPLC system with a UV detector

Procedure:

- Skin Preparation: Prepare human skin explants of a defined thickness and mount them in Franz diffusion cells with the dermal side in contact with the receptor fluid.
- Dosing: Apply a known amount of the **Ethyl 4-methoxybenzoate** solution to the surface of the skin.
- Incubation: Maintain the Franz cells at a temperature that ensures the skin surface is at 32°C for a defined period (e.g., 24 hours).
- Sample Collection: At predetermined time points, collect aliquots of the receptor fluid. At the end of the experiment, dismount the skin, separate the epidermis and dermis, and homogenize each tissue sample in a suitable buffer.
- Sample Analysis:
 - Analyze the receptor fluid and the skin homogenates for the presence and concentration of both **Ethyl 4-methoxybenzoate** and 4-methoxybenzoic acid using a validated HPLC-UV method.
 - The HPLC method should be capable of separating and quantifying both the parent compound and its metabolite simultaneously.

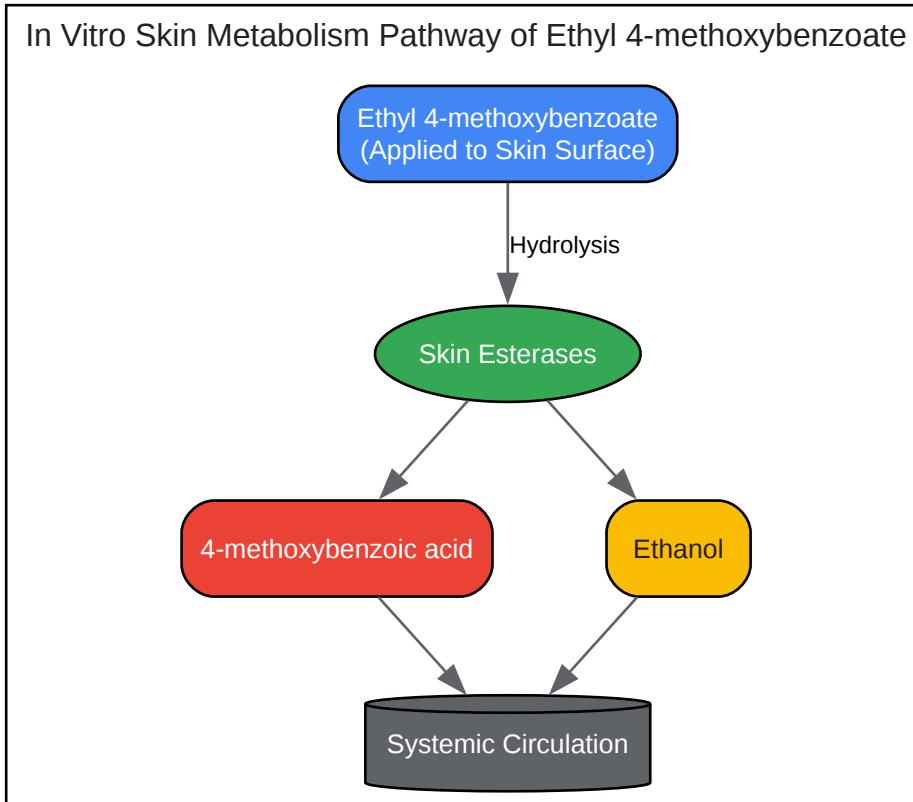
Data Analysis: Calculate the percentage of **Ethyl 4-methoxybenzoate** metabolized and the amount of 4-methoxybenzoic acid formed in the different skin compartments and the receptor fluid over time.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safety assessment of a fragrance ingredient.



[Click to download full resolution via product page](#)

Caption: Proposed metabolic pathway of **Ethyl 4-methoxybenzoate** in the skin.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 2. Ethyl 4-methoxybenzoate | 94-30-4 [chemicalbook.com]
- 3. View Attachment [cir-reports.cir-safety.org]
- 4. d3t14p1xronwr0.cloudfront.net [d3t14p1xronwr0.cloudfront.net]
- 5. IFRA standards in cosmetics [taobe.consulting]
- To cite this document: BenchChem. [Ethyl 4-Methoxybenzoate: Application Notes for Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b166137#ethyl-4-methoxybenzoate-as-a-fragrance-ingredient-in-cosmetics>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com